

# Essential Safety and Disposal Guidance for Kushenol I

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## Compound of Interest

Compound Name: *Kushenol I*

Cat. No.: *B150299*

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For researchers, scientists, and drug development professionals handling **Kushenol I**, a natural compound isolated from the roots of *Sophora flavescens*, ensuring proper disposal is crucial for laboratory safety and environmental protection.<sup>[1]</sup> While a specific Safety Data Sheet (SDS) detailing the disposal of **Kushenol I** is not readily available in the public domain, this guide provides a comprehensive framework for its safe handling and disposal based on information for structurally similar compounds and standard laboratory chemical waste procedures.

## Key Properties of Kushenol I

Understanding the physicochemical properties of a compound is the first step toward safe handling and disposal. The following table summarizes the key quantitative data for **Kushenol I**.

Property	Value	Source
Molecular Formula	C <sub>26</sub> H <sub>30</sub> O <sub>7</sub>	MedchemExpress
Molecular Weight	454.51 g/mol	MedchemExpress
CAS Number	99119-69-4	MedchemExpress
Appearance	White to off-white solid	MedchemExpress
Purity	≥ 98%	United States Biological[2]
Storage (Solid)	4°C, protect from light	MedchemExpress[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (protect from light)	MedchemExpress[1]
Solubility in DMSO	100 mg/mL (220.02 mM)	MedchemExpress

## Recommended Disposal Protocol for Kushenol I

The following step-by-step procedure is a recommended guideline for the proper disposal of **Kushenol I** waste. This protocol is based on the disposal procedures for similar flavonoid compounds and general chemical waste management principles.

1. Personal Protective Equipment (PPE): Before handling **Kushenol I** or its waste, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Segregation:

- Solid Waste: Collect solid **Kushenol I**, contaminated personal protective equipment (e.g., gloves, weighing paper), and any absorbent materials used for spills in a dedicated, clearly labeled hazardous waste container.

- Liquid Waste: For solutions of **Kushenol I**, do not dispose of them down the drain. Collect all liquid waste containing **Kushenol I** in a sealed, properly labeled hazardous waste container. The container should be compatible with the solvent used (e.g., a glass container for DMSO solutions).

### 3. Spill Management: In case of a spill:

- Alert personnel in the immediate area.
- For solid spills, carefully sweep or vacuum the material into a hazardous waste container. Avoid generating dust.
- For liquid spills, absorb the solution with an inert material (e.g., vermiculite, sand, or a chemical absorbent pad).
- Place the contaminated absorbent material into the designated hazardous waste container.
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

### 4. Container Labeling and Storage:

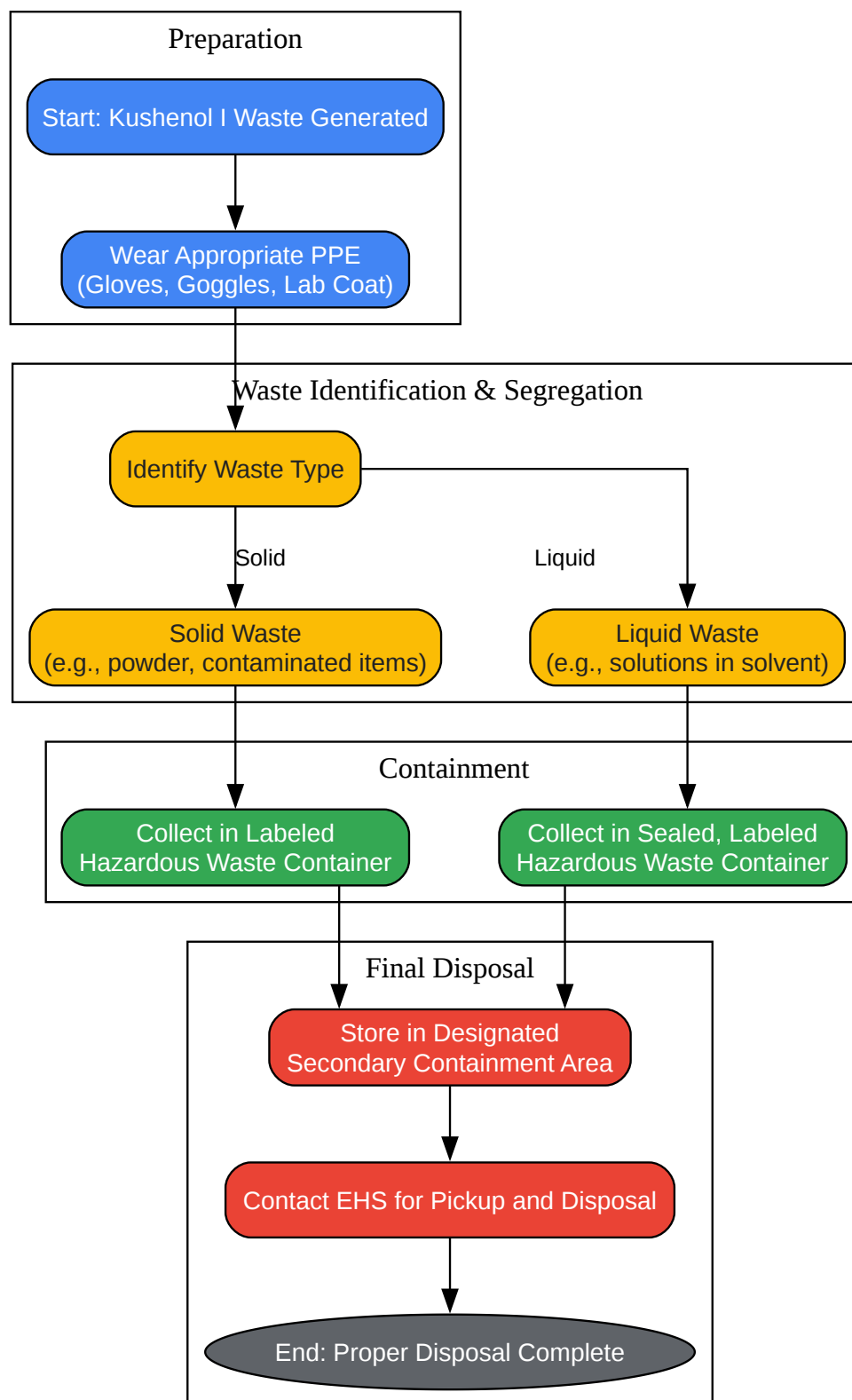
- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name, "**Kushenol I**."
- Keep waste containers sealed when not in use.
- Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.

### 5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Kushenol I** waste in a laboratory setting.



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Caption: Logical workflow for the proper disposal of **Kushenol I** waste.

Disclaimer: The information provided here is intended as a general guide for the safe disposal of **Kushenol I**. A specific Safety Data Sheet (SDS) for **Kushenol I** was not found in the public domain. Researchers must consult their institution's Environmental Health and Safety (EHS) office for specific disposal protocols and comply with all applicable local, state, and federal regulations. Always prioritize safety and environmental responsibility when handling chemical waste.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. dev.usbio.net [dev.usbio.net]
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